

An In-depth Technical Guide to Formyl Acetate

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Introduction

Formyl acetate, also known as acetic formic anhydride or ethanoic methanoic anhydride, is a mixed anhydride with the chemical formula $C_3H_4O_3$.[1][2] It serves as a versatile and reactive formylating agent in organic synthesis. This document provides a comprehensive overview of its properties, synthesis, applications, and safety protocols, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Formyl acetate is a colorless, oily liquid that is sensitive to air and moisture.[1] Its key physical and chemical properties are summarized below for easy reference.



Property	Value	Reference	
CAS Number	2258-42-6 [1][2][3][4]		
Molecular Formula	C ₃ H ₄ O ₃	[1][2][3][5]	
Molecular Weight	88.06 g/mol [1][2][3][5]		
Density	~1.116 g/cm³ [1][2]		
Boiling Point	27-28 °C at 1.33 kPa (1 Torr) 102.6 °C at 101.3 kPa (760 mmHg)	[1] [2][6]	
Flash Point	31 °C	[2][6]	
Refractive Index	1.371	[2]	
Solubility	Soluble in Ethyl Acetate; Slightly soluble in Chloroform, Methanol	[1]	
Stability	Air and moisture sensitive (hygroscopic)	[1]	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of **formyl acetate**.

Spectrum Type	Peak Assignments	Reference	
¹ H NMR (neat)	δ 2.25 (s, 3H, acetyl protons) δ 9.05 (s, 1H, formyl proton)	[7]	
Infrared (IR, neat)	1791 cm ⁻¹ (C=O stretch) 1765 cm ⁻¹ (C=O stretch) 1050 cm ⁻¹ (C-O-C stretch)	[7]	

Synthesis of Formyl Acetate

Foundational & Exploratory





Formyl acetate is not commonly available commercially and is often prepared in situ or synthesized as needed.[1][5] The most common laboratory-scale synthesis involves the reaction of sodium formate with acetyl chloride in an anhydrous ether solvent.[3][4][5]

Experimental Protocol: Synthesis from Sodium Formate and Acetyl Chloride

This protocol is adapted from established methods for the preparation of **formyl acetate**.[3]

Materials:

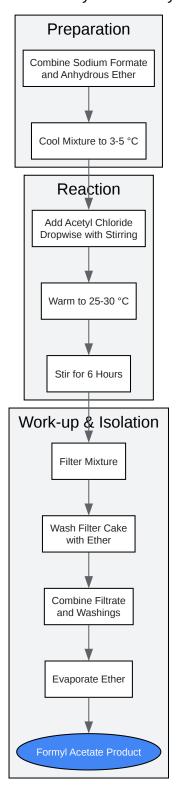
- Sodium formate
- Acetyl chloride
- Anhydrous diethyl ether

Procedure:

- In a flask equipped with a stirrer, add sodium formate and anhydrous diethyl ether.
- Cool the mixture to a temperature range of 3-5 °C using an ice bath.
- While stirring vigorously, add acetyl chloride dropwise to the cooled suspension.[3]
- After the addition is complete, allow the reaction mixture to warm to 25-30 °C.[3]
- Continue stirring the mixture at this temperature for approximately 6 hours to ensure the reaction goes to completion.[3]
- After the reaction period, filter the mixture to remove the sodium chloride byproduct.[3]
- Wash the filter cake with an equal volume of anhydrous diethyl ether to recover any remaining product.[3]
- Combine the filtrate and the ether washings.
- Remove the diethyl ether from the filtrate via evaporation under reduced pressure to yield the **formyl acetate** product.[3] A yield of up to 97% has been reported for this method.[3]



Workflow for Formyl Acetate Synthesis



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Caption: Synthesis workflow for formyl acetate.







Applications in Organic Synthesis

Formyl acetate is a valuable reagent primarily used for formylation, which is the introduction of a formyl group (-CHO) onto a substrate.

- Formylation of Nucleophiles: It is an effective agent for the formylation of amines, amino acids, and alcohols.[1][3][7]
- Synthesis of Aldehydes: It can be used to synthesize aldehydes from aromatic Grignard reagents.[1][7]
- Precursor to Other Reagents: Formyl acetate serves as a starting material for the preparation of formyl fluoride.[1][3]

Safety and Handling

Proper handling of **formyl acetate** is critical due to its reactivity and potential hazards.



Hazard Category	Description	Precautionary Measures	Reference
Flammability	Flammable liquid and vapor (H226).	Keep away from heat, sparks, and open flames. Use spark- proof tools.[8][9][10]	[8][10]
Irritation	Causes skin irritation (H315) and serious eye irritation (H319). May cause respiratory irritation (H335).	Handle in a fume hood. Wear protective gloves, clothing, and eye/face protection.[1] [8][9]	[1][8]
Stability/Reactivity	Decomposes in the presence of water to form acetic acid and carbon monoxide.[1]	Store in a cool, dry place (recommended at 4 °C).[1]	[1]
Storage	Gas evolution upon decomposition can lead to pressure buildup.	Do not store in tightly sealed containers; a polyethylene stopper is recommended.[1]	[1]

Handling and Storage Summary: **Formyl acetate** is an eye and skin irritant and should always be handled in a chemical fume hood.[1] Due to its decomposition, which produces carbon monoxide gas, it should be stored at 4 °C in a flask fitted with a polyethylene stopper to prevent pressure buildup, as sealed samples can explode.[1][7] It is sensitive to air and moisture, which accelerate its decomposition.[1]

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